

Technical Support Center: AST 7062601 & Cell Passage Number

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Compound of Interest		
Compound Name:	AST 7062601	
Cat. No.:	B15614075	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **AST 7062601**. The primary focus is on mitigating the potential impact of cell passage number on experimental outcomes, ensuring data reproducibility and reliability.

Frequently Asked Questions (FAQs)

Q1: What is AST 7062601 and its mechanism of action?

A1: **AST 7062601** is a small molecule inducer of Uncoupling Protein 1 (Ucp1).[1] UCP1 is predominantly found in the mitochondria of brown and beige adipocytes. Its primary function is to uncouple ATP production from the electron transport chain, leading to the dissipation of energy as heat, a process known as thermogenesis.[1] **AST 7062601** is therefore a valuable tool for studying thermogenic, uncoupled respiration.[1]

Q2: What is "cell passage number" and why is it a critical experimental parameter?

A2: Cell passage number refers to the number of times a cell line has been subcultured (i.e., harvested and transferred to a new culture vessel).[2][3] It is a crucial parameter because continuous passaging can lead to significant changes in cellular characteristics.[2][3] High-passage cell lines may exhibit alterations in morphology, growth rate, gene expression, and, importantly, their response to drugs.[2][3][4][5]



Q3: How can a high cell passage number specifically affect my experiments with **AST 7062601**?

A3: While direct studies on **AST 7062601** are not available, based on its mechanism of action and the known effects of high passage number, several issues could arise:

- Altered Ucp1 Expression: Since AST 7062601 induces Ucp1 expression, any changes in the basal expression levels or the inducibility of the Ucp1 gene due to high passage number could lead to a diminished or inconsistent response. High passage numbers are known to alter gene expression profiles in cell lines.[2][4]
- Changes in Signaling Pathways: The induction of Ucp1 by **AST 7062601** is mediated by the AKAP1/PKA signaling pathway.[1] Continuous cell culture can lead to alterations in signaling pathways, which could affect the cellular response to **AST 7062601**.[3]
- Genetic and Phenotypic Drift: Extended subculturing can lead to genetic drift, where the cell line's characteristics diverge from the original donor material.[2][6] This can result in a cell population that is less responsive or responds differently to **AST 7062601**.
- General Cellular Health: High passage numbers can affect overall cellular health, morphology, and growth rates, all of which can indirectly impact the experimental outcome.
 [4][5]

Q4: What is considered a "low" versus a "high" passage number?

A4: This is highly dependent on the specific cell line.[4] However, a general recommendation is to use cells for a limited number of passages. Many researchers consider passages below 20 to be low, but this is not a universal rule.[4][6] It is best practice to establish a specific passage number range for your experiments and adhere to it strictly. Some sources recommend not exceeding 10 passages from the initial thaw for a set of experiments.[2]

Troubleshooting Guide



Problem	Potential Cause Related to Passage Number	Recommended Solution
Inconsistent or diminished Ucp1 induction with AST 7062601 treatment.	Use of high passage number cells leading to altered gene expression or signaling.[2]	Start a new culture from a low- passage, authenticated frozen stock. It is crucial to use cells from a validated, low-passage cell bank.[2]
High variability in experimental results between replicates or different experimental days.	Use of cells with varying passage numbers across experiments.[2]	Always use cells from the same frozen stock and within a narrow, pre-defined passage number range for all related experiments.[2] Maintain meticulous records of passage numbers for all experiments.[6]
Unexpected changes in cell morphology or growth rate during the experiment.	The cell line may have been subcultured too many times.	Discard the current culture and thaw a new vial of low-passage cells. Regularly monitor cellular morphology as a simple yet effective way to assess the state of the cells.[6]
Complete loss of response to AST 7062601.	High passage number leading to significant genetic drift and selection of a non-responsive cell population.[2][6]	Authenticate your cell line using Short Tandem Repeat (STR) profiling to confirm its identity.[6][7] If the cell line is authentic, revert to a low-passage stock.

Experimental Protocols

Best Practices for Cell Culture to Minimize Passage Number Effects:

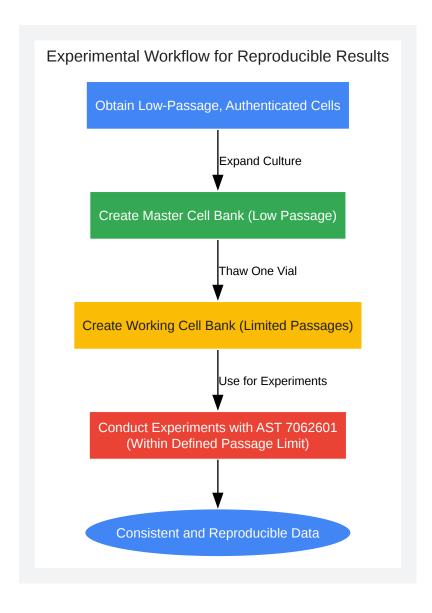
- Source and Authenticate Cell Lines:
 - o Obtain cell lines from reputable cell banks (e.g., ATCC).



- Upon receipt, perform cell line authentication using methods like Short Tandem Repeat
 (STR) profiling to confirm the identity of human cell lines.[6][7]
- Test for mycoplasma contamination, as it can significantly alter cellular responses.
- Establish a Master and Working Cell Bank System:
 - After authenticating the cell line, expand the culture from a low-passage vial.
 - Cryopreserve a large number of vials from this expansion to create a Master Cell Bank.
 - Thaw a vial from the Master Cell Bank to create a Working Cell Bank of a predetermined, limited passage number.
 - For routine experiments, use cells from the Working Cell Bank.
- Maintain Detailed Records:
 - Label each culture flask with the cell line name, passage number, and date.
 - Keep a detailed log of subculturing, including dates, passage numbers, and any observations about cell morphology or growth.
- Define a Passage Number Limit:
 - Before starting a series of experiments, determine a maximum passage number beyond which the cells will not be used. This may require some initial validation experiments to assess the stability of the AST 7062601 response over several passages.
 - A general guideline is to limit subculturing to no more than 20 passages from the original donor material.[6]

Visualizations

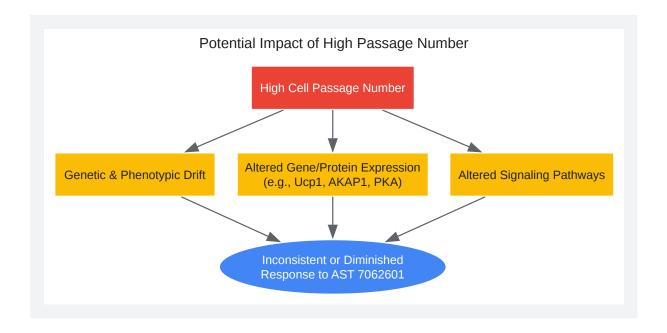




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Caption: Recommended cell banking workflow.





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Caption: Effects of high cell passage number.

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